

Application Notes and Protocols for TG4-155

Stock Solution Preparation

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Compound of Interest

Compound Name: TG4-155

Cat. No.: B1682783

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions for **TG4-155**, a potent and selective antagonist of the prostaglandin E2 (PGE2) receptor subtype EP2.[1][2][3][4] **TG4-155** is a valuable tool for in vitro and in vivo studies investigating the role of the EP2 receptor in various physiological and pathological processes, including inflammation, neurodegeneration, and cancer.[3] This document outlines the necessary materials, step-by-step procedures, and stability information to ensure consistent and reliable experimental outcomes.

Introduction to TG4-155

TG4-155 is a brain-penetrant small molecule that acts as a competitive antagonist of the EP2 receptor with high selectivity over other prostanoid receptors. The EP2 receptor, a G protein-coupled receptor, is activated by PGE2 and is implicated in a diverse range of cellular responses. By blocking the EP2 receptor, **TG4-155** inhibits downstream signaling pathways, such as the cyclic adenosine monophosphate (cAMP) pathway, making it a critical compound for studying EP2-mediated effects. Its utility has been demonstrated in models of seizure-induced neuronal injury and cancer cell proliferation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TG4-155** is presented in the table below.

Property	Value	Reference
Chemical Name	(2E)-N-[2-(2-methyl-1H-indol-1-yl)ethyl]-3-(3,4,5-trimethoxyphenyl)-2-propenamide	
CAS Number	1164462-05-8	
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₄	
Molecular Weight	394.47 g/mol	
Appearance	Crystalline solid, white to beige powder	
Purity	≥98% (HPLC)	

Solubility Data

The solubility of **TG4-155** can vary between suppliers. It is crucial to consult the manufacturer's product datasheet for the most accurate information for a specific lot. The following table summarizes reported solubility data in common laboratory solvents.

Solvent	Reported Solubility	Reference
DMSO	20 mg/mL to 125 mg/mL	
DMF	50 mg/mL	
Ethanol	5 mg/mL	
Water	Insoluble	

Note: The solubility in DMSO can be affected by absorbed moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.

Experimental Protocol: Preparation of a 10 mM TG4-155 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TG4-155** in Dimethyl Sulfoxide (DMSO).

Materials:

- **TG4-155** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of **TG4-155** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **TG4-155** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.945 mg of **TG4-155** (Molecular Weight = 394.47 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **TG4-155** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile vials.
- Storage: Store the aliquots at -20°C or -80°C in tightly sealed vials.

Storage and Stability

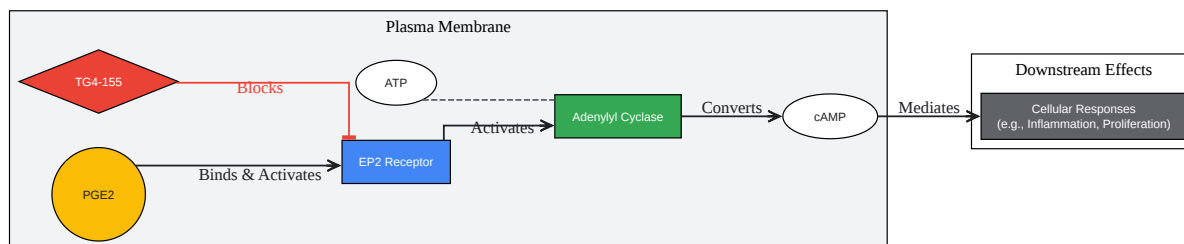
Proper storage is critical to maintain the integrity and activity of the **TG4-155** stock solution.

Condition	Stability	Reference
Solid Powder (-20°C)	≥ 2 to 4 years	
Stock Solution in DMSO (-20°C)	Up to 1 month	
Stock Solution in DMSO (-80°C)	Up to 6 months to 2 years	

Note: For in vivo experiments, it is recommended to prepare fresh working solutions from the stock solution on the day of use.

Signaling Pathway

TG4-155 functions as a competitive antagonist of the prostaglandin E2 receptor EP2. Activation of the EP2 receptor by its ligand, PGE2, typically leads to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels. This signaling cascade is involved in various cellular processes. **TG4-155** blocks this initial step, thereby inhibiting downstream effects.

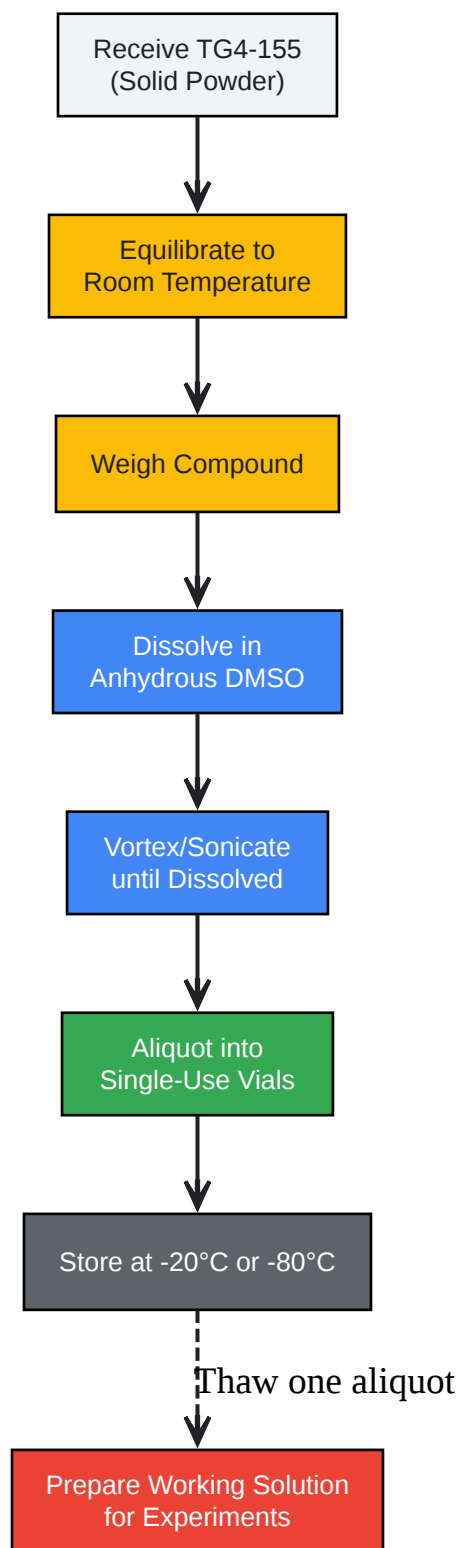


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Caption: **TG4-155** blocks PGE2-mediated activation of the EP2 receptor.

Workflow for Stock Solution Preparation and Use

The following diagram illustrates the general workflow from receiving the compound to its use in experiments.



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Caption: Workflow for preparing and storing **TG4-155** stock solution.

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References

- 1. TG4-155 | 1164462-05-8 | Prostaglandin Receptor | MOLNOVA [molnova.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. TG4-155|EP2 antagonist|cas 1164462-05-8 [dcchemicals.com]
- To cite this document: BenchChem. [Application Notes and Protocols for TG4-155 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682783#how-to-prepare-tg4-155-stock-solution]

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